

Carmagerol: A Technical Guide on its Therapeutic Potential

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Compound of Interest

Compound Name: *Carmagerol*

Cat. No.: *B10855868*

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Introduction

Carmagerol, a polar dihydroxy derivative and metabolite of cannabigerol (CBG), has emerged as a phytocannabinoid with noteworthy therapeutic potential.^{[1][2][3]} Isolated from the Carma variety of *Cannabis sativa*, this compound is gaining attention for its distinct bioactivities, particularly its anti-inflammatory and antibacterial properties.^{[1][2]} This technical guide provides a comprehensive overview of the current scientific understanding of **Carmagerol**, presenting quantitative data, experimental methodologies, and visual representations of its biological interactions.

Anti-inflammatory Effects

Carmagerol has demonstrated significant anti-inflammatory properties in preclinical studies. Research indicates its ability to modulate key inflammatory pathways and cytokine production.

Modulation of Cytokine Expression

In studies utilizing lipopolysaccharide (LPS)-stimulated microglial cells, **Carmagerol** was shown to significantly reduce the expression of the pro-inflammatory cytokine Interleukin-6 (IL-6) and increase the expression of the anti-inflammatory cytokine Interleukin-10 (IL-10). Among various CBG analogs tested, **Carmagerol** exhibited the highest reduction in pro-inflammatory activity.

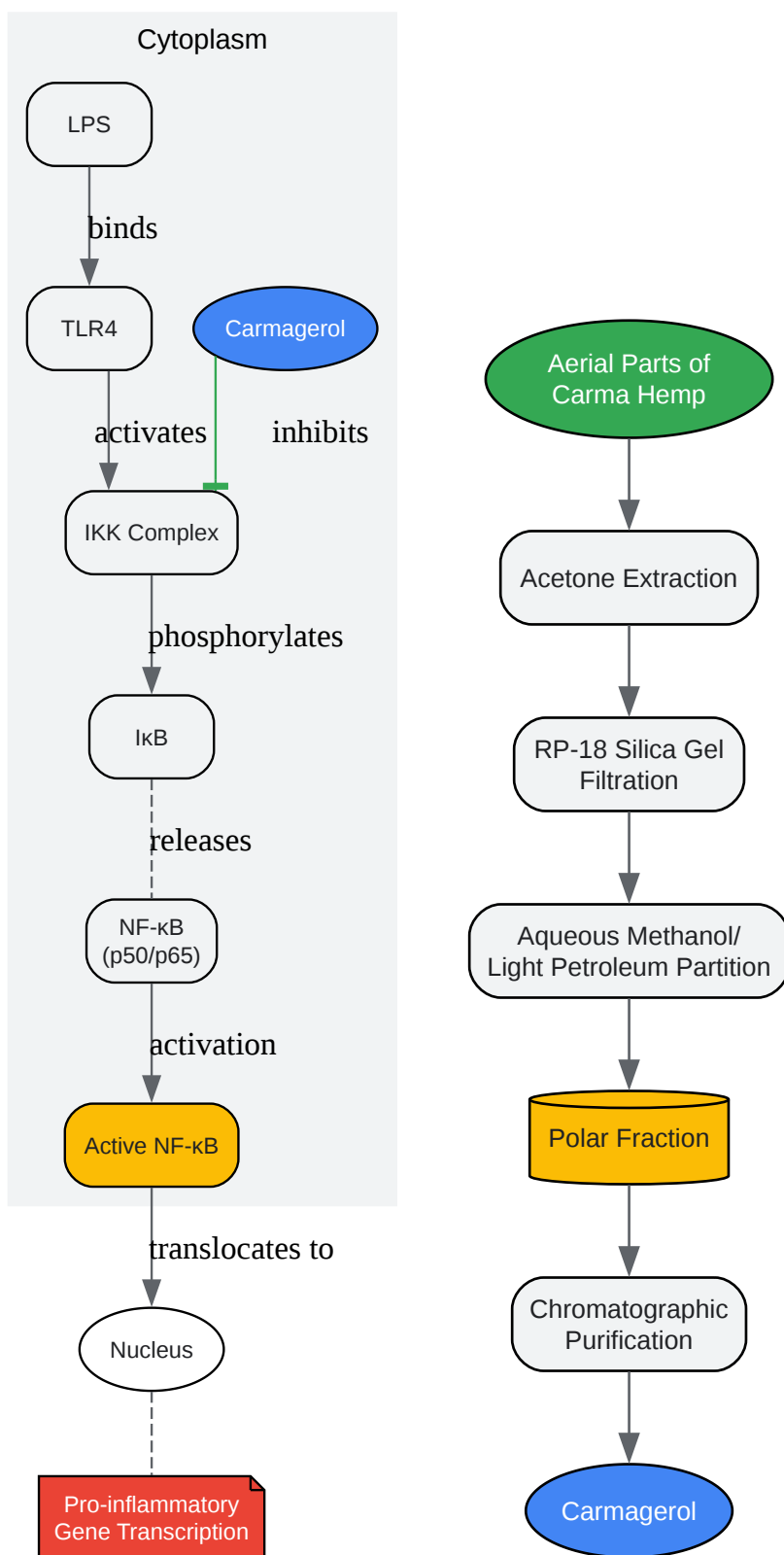
Table 1: Effect of **Carmagerol** on Cytokine Expression in LPS-Stimulated Microglial Cells

Compound	Concentration (μM)	IL-6 Expression (pg/mL)	IL-10 Expression (pg/mL)
Carmagerol	5	307.8 ± 159.1	159.5 ± 16.7
CBG	5	414.2 ± 75.2	236.03 ± 12.35

Data presented as
mean ± standard
deviation.

Mechanism of Action: NF-κB Pathway

The anti-inflammatory effects of **Carmagerol** are suggested to be mediated, at least in part, through the inhibition of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. By reducing the translocation of NF-κB into the nucleus, **Carmagerol** can suppress the transcription of pro-inflammatory genes.



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